

Synthesis and Characterization of Glucose Pentasulfate Potassium: A Technical Guide

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Compound of Interest

Compound Name: *Glucose pentasulfate potassium*

Cat. No.: *B569196*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **glucose pentasulfate potassium**, a sulfated monosaccharide of significant interest in biochemical research and as a reference standard in the pharmaceutical industry. This document details the chemical properties, a robust synthesis protocol, and extensive characterization methodologies. All quantitative data is presented in structured tables for clarity, and experimental workflows are visualized using Graphviz diagrams. This guide is intended to serve as a practical resource for researchers and professionals engaged in the fields of carbohydrate chemistry, drug development, and analytical sciences.

Introduction

Glucose pentasulfate potassium ($C_6H_7K_5O_{21}S_5$) is a highly sulfated derivative of D-glucose. Its structure, featuring five sulfate groups, imparts a strong negative charge, rendering it highly soluble in aqueous solutions.^[1] This compound serves as a crucial reference standard for Sucralfate, a medication used to treat peptic ulcers.^{[2][3][4]} The polysulfated nature of this molecule also makes it a subject of interest for investigating the biological activities of sulfated carbohydrates, which are known to play roles in processes such as cell adhesion, inflammation, and anticoagulation.

This guide outlines the synthesis of **glucose pentasulfate potassium** via the sulfation of glucose, followed by neutralization. It further details the analytical techniques for its characterization, including spectroscopic and thermal analysis methods.

Physicochemical Properties

A summary of the key physicochemical properties of **glucose pentasulfate potassium** is provided in Table 1.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ K ₅ O ₂₁ S ₅	[2][3][5][6]
Molecular Weight	770.92 g/mol	[2][5][6]
CAS Number	359435-44-2	[2][3][5]
Appearance	White to off-white solid	
Solubility	Highly soluble in water	[1]
Melting Point	>145°C (with decomposition)	[1]
Storage Conditions	Store at < -15°C, keep dry, under inert gas (e.g., Nitrogen)	[5]

Synthesis Protocol

The synthesis of **glucose pentasulfate potassium** involves the sulfation of D-glucose using a suitable sulfating agent, followed by neutralization with a potassium base. The following protocol is based on established methods for the sulfation of carbohydrates.

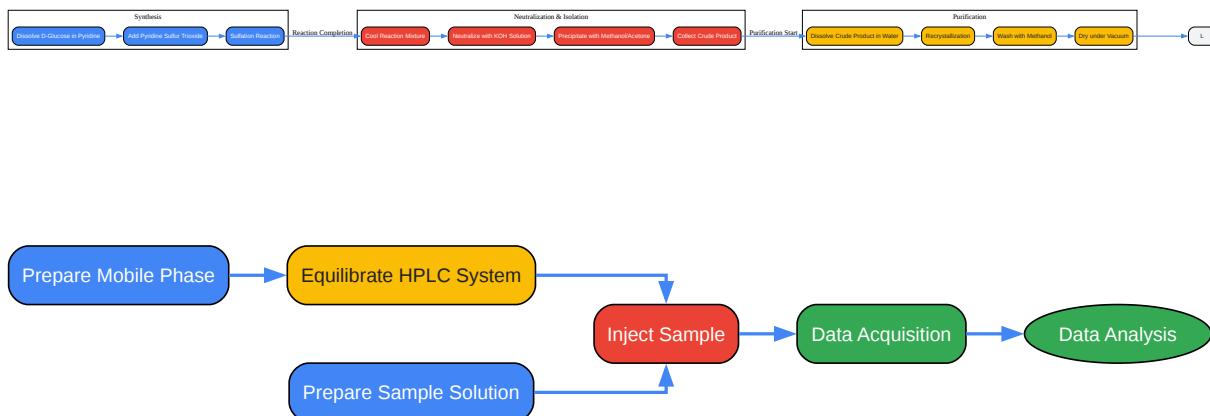
Materials and Reagents

- D-Glucose (anhydrous)
- Pyridine (anhydrous)
- Pyridine sulfur trioxide complex

- Potassium hydroxide (KOH)
- Deionized water
- Methanol
- Acetone

Experimental Procedure

The overall workflow for the synthesis and purification of **glucose pentasulfate potassium** is depicted in the diagram below.



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